

"Tributyl phosphate-d27" in environmental sample extraction and analysis

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Compound of Interest

Compound Name: Tributyl phosphate-d27

Cat. No.: B579870

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Application of Tributyl Phosphate-d27 in Environmental Sample Analysis

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Tributyl phosphate-d27** (TBP-d27) as an internal standard for the quantification of Tributyl phosphate (TBP) in various environmental matrices. The use of an isotopic labeled standard is a robust analytical technique that corrects for sample matrix effects and variations in extraction efficiency and instrument response, leading to highly accurate and precise results.

Tributyl phosphate is an organophosphorus compound used as a plasticizer, solvent, and extractant in various industrial processes, including nuclear fuel reprocessing.^[1] Its presence in the environment is of concern, and accurate monitoring is crucial. Isotope dilution mass spectrometry (IDMS) is a preferred method for the quantification of organic micropollutants in complex environmental samples.

Analytical Approach: Isotope Dilution Gas Chromatography-Mass Spectrometry (GC-MS)

The core of the analytical methodology is isotope dilution GC-MS. This technique involves spiking a known amount of the isotopically labeled internal standard, TBP-d27, into the

environmental sample prior to extraction and analysis. TBP and TBP-d27 have nearly identical chemical and physical properties, causing them to behave similarly during sample preparation and analysis. However, they are distinguishable by their mass-to-charge ratio (m/z) in the mass spectrometer. By measuring the ratio of the native analyte to its labeled counterpart, the concentration of TBP in the original sample can be accurately determined, irrespective of losses during sample processing.

Table 1: Key Properties of Tributyl Phosphate and its Isotopic Standard

Property	Tributyl Phosphate (TBP)	Tributyl Phosphate-d27 (TBP-d27)
Chemical Formula	C ₁₂ H ₂₇ O ₄ P	C ₁₂ D ₂₇ O ₄ P
Molecular Weight	266.32 g/mol	293.49 g/mol
Boiling Point	289 °C	Not specified, expected to be similar to TBP
Primary Quantitation Ion (m/z)	155	176
Secondary Confirmation Ion (m/z)	99	108

Protocol 1: Analysis of Tributyl Phosphate in Water Samples

This protocol details the extraction of TBP from water samples using Solid Phase Extraction (SPE) followed by analysis using GC-MS with TBP-d27 as an internal standard.

1. Sample Preparation and Extraction

- **Sample Collection:** Collect 1-liter water samples in amber glass bottles.
- **Spiking:** Add a known amount of TBP-d27 internal standard solution (e.g., 100 ng in methanol) to each 1 L water sample.

- SPE Cartridge Conditioning: Condition a 6 mL, 500 mg reversed-phase SPE cartridge (e.g., C18 or HLB) by passing 5 mL of ethyl acetate, followed by 5 mL of methanol, and finally 10 mL of deionized water.
- Sample Loading: Pass the spiked water sample through the conditioned SPE cartridge at a flow rate of 5-10 mL/min.
- Cartridge Washing: After loading, wash the cartridge with 5 mL of deionized water to remove interfering substances.
- Cartridge Drying: Dry the cartridge under a gentle stream of nitrogen for 30 minutes.
- Elution: Elute the retained TBP and TBP-d27 from the cartridge with 10 mL of ethyl acetate.
- Concentration: Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

2. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: 30 m x 0.25 mm ID, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane capillary column.
 - Injector Temperature: 250 °C
 - Injection Mode: Splitless (1 µL injection volume)
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp 1: 10 °C/min to 180 °C.
 - Ramp 2: 5 °C/min to 280 °C, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.

- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - TBP: m/z 155 (quantitation), 99 (confirmation).
 - TBP-d27: m/z 176 (quantitation), 108 (confirmation).

3. Data Analysis and Quantification

Calculate the concentration of TBP in the water sample using the following isotope dilution equation:

$$\text{Concentration (ng/L)} = (A_{\text{native}} / A_{\text{labeled}}) * (C_{\text{labeled}} / V_{\text{sample}}) * \text{RF}$$

Where:

- A_{native} = Peak area of the TBP quantitation ion (m/z 155).
- A_{labeled} = Peak area of the TBP-d27 quantitation ion (m/z 176).
- C_{labeled} = Amount of TBP-d27 spiked into the sample (ng).
- V_{sample} = Volume of the water sample (L).
- RF = Response Factor (determined from a calibration curve).

Table 2: Illustrative Performance Data for TBP Analysis in Water

Parameter	Value
Recovery of TBP-d27	85-110%
Method Detection Limit (MDL)	5 ng/L
Limit of Quantification (LOQ)	15 ng/L
Linear Range	20-1000 ng/L
Precision (RSD)	< 15%

Note: These values are illustrative and should be determined for each specific instrument and laboratory conditions.

Workflow for TBP Analysis in Water



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Caption: Workflow for TBP analysis in water samples.

Protocol 2: Analysis of Tributyl Phosphate in Soil and Sediment Samples

This protocol describes the extraction of TBP from solid matrices like soil and sediment using Pressurized Liquid Extraction (PLE) followed by GC-MS analysis with TBP-d27 as an internal standard.

1. Sample Preparation and Extraction

- Sample Preparation: Homogenize the soil or sediment sample. Weigh 10 g of the homogenized sample into a PLE extraction cell.
- Spiking: Add a known amount of TBP-d27 internal standard solution (e.g., 100 ng in methanol) directly onto the sample in the extraction cell.
- Pressurized Liquid Extraction (PLE):
 - Solvent: Dichloromethane (DCM).
 - Temperature: 100 °C.
 - Pressure: 1500 psi.
 - Static Time: 5 minutes (2 cycles).
 - Flush Volume: 60% of cell volume.
 - Purge Time: 60 seconds.
- Extract Cleanup (if necessary): If the extract is complex, a cleanup step using a Florisil or silica gel column may be required.
- Concentration: Concentrate the collected extract to a final volume of 1 mL under a gentle stream of nitrogen.

2. GC-MS Analysis

The GC-MS conditions are the same as described in Protocol 1 for water analysis.

3. Data Analysis and Quantification

The concentration of TBP in the soil or sediment sample is calculated using the following equation:

$$\text{Concentration (ng/g)} = (A_{\text{native}} / A_{\text{labeled}}) * (C_{\text{labeled}} / W_{\text{sample}}) * \text{RF}$$

Where:

- A_{native} = Peak area of the TBP quantitation ion (m/z 155).
- A_{labeled} = Peak area of the TBP-d27 quantitation ion (m/z 176).
- C_{labeled} = Amount of TBP-d27 spiked into the sample (ng).
- W_{sample} = Weight of the soil/sediment sample (g).
- RF = Response Factor (determined from a calibration curve).

Table 3: Illustrative Performance Data for TBP Analysis in Soil/Sediment

Parameter	Value
Recovery of TBP-d27	80-115%
Method Detection Limit (MDL)	1 ng/g
Limit of Quantification (LOQ)	3 ng/g
Linear Range	5-500 ng/g
Precision (RSD)	< 20%

Note: These values are illustrative and should be determined for each specific instrument and laboratory conditions.

Workflow for TBP Analysis in Soil/Sediment



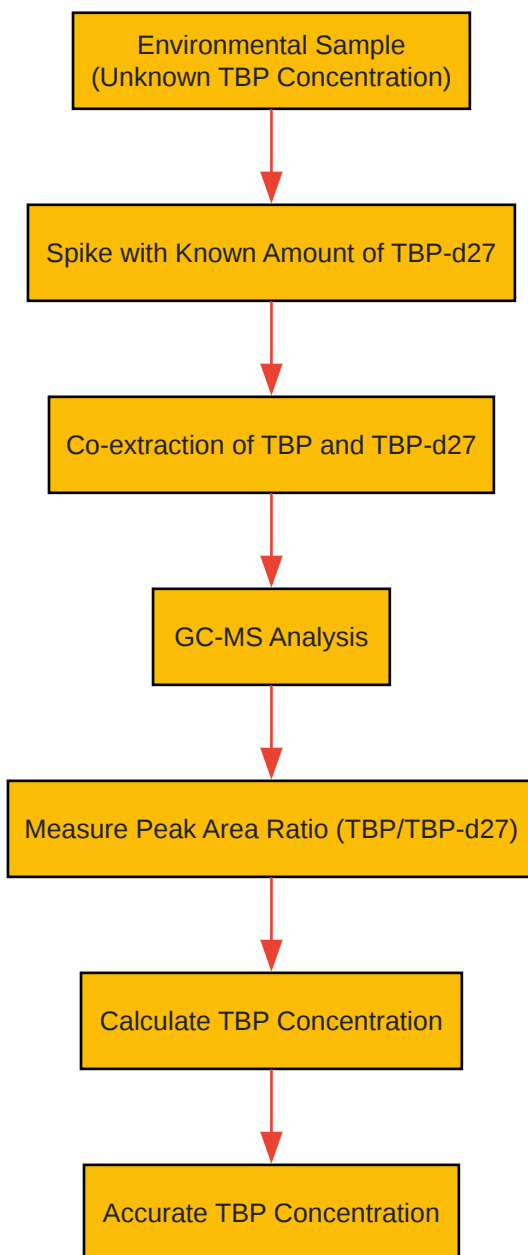
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Caption: Workflow for TBP analysis in solid samples.

Signaling Pathway and Logical Relationships

The use of an isotopically labeled internal standard like TBP-d27 follows a clear logical pathway to ensure accurate quantification. The diagram below illustrates this relationship.

Logical Relationship for Isotope Dilution



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Caption: Logical flow of the isotope dilution method.

Conclusion

The use of **Tributyl phosphate-d27** as an internal standard in conjunction with GC-MS provides a highly reliable and accurate method for the quantification of Tributyl phosphate in environmental samples. The protocols outlined above for water, soil, and sediment can be adapted and validated for specific laboratory conditions and instrumentation. This approach is recommended for environmental monitoring and research studies where high-quality data is essential.

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References

- 1. Tributyl phosphate (EHC 112, 1991) [inchem.org]
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